

Personal protective equipment for handling 3-(N-Acetyl-N-ethylamino)pyrrolidine

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Compound of Interest

Compound Name: 3-(N-Acetyl-N-ethylamino)pyrrolidine

Cat. No.: B057440

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Essential Safety and Handling Guide for 3-(N-Acetyl-N-ethylamino)pyrrolidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-(N-Acetyl-N-ethylamino)pyrrolidine** (CAS No. 115445-29-9). The following procedures for operations and disposal are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Chemical and Physical Properties

Quantitative data for **3-(N-Acetyl-N-ethylamino)pyrrolidine** is not readily available. The following table includes data for the parent compound, pyrrolidine, to provide an estimate of its physical properties.

Property	Value (for Pyrrolidine)
Molecular Formula	C ₈ H ₁₆ N ₂ O
Molecular Weight	156.23 g/mol
Boiling Point	87 - 88 °C
Flash Point	3 °C (closed cup)
Density	0.852 g/mL at 25 °C
Water Solubility	Completely miscible

Hazard Identification and Personal Protective Equipment (PPE)

The Safety Data Sheet (SDS) from TCI AMERICA indicates that **3-(N-Acetyl-N-ethylamino)pyrrolidine** causes skin irritation and serious eye irritation.^[1] The parent compound, pyrrolidine, is a flammable liquid and vapor that can cause severe skin burns and eye damage, and is harmful if swallowed or inhaled.^{[2][3]} Therefore, a comprehensive approach to personal protection is mandatory.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye Protection	Tightly fitting safety goggles or a face shield (minimum 8-inch).
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber). Gloves must be inspected prior to use and disposed of after contamination.
Skin and Body Protection	A complete suit protecting against chemicals, or a lab coat with a chemical-resistant apron. Flame-retardant and antistatic protective clothing is recommended.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors is required if there is a risk of inhalation or if working outside a fume hood.

Experimental Protocol: Safe Handling Workflow

This step-by-step guide details the safe handling of **3-(N-Acetyl-N-ethylamino)pyrrolidine** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dark, and well-ventilated place, away from heat, sparks, and open flames.[\[1\]](#)
- Keep the container tightly closed to prevent the release of vapors.

2. Preparation and Handling:

- All handling of the chemical should be conducted in a properly functioning chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

- Ground all equipment to prevent static discharge, as the parent compound is highly flammable.[4]
- Use non-sparking tools when handling the container.
- Avoid contact with skin, eyes, and clothing.[1]
- Wash hands and face thoroughly after handling.[1]

3. In Case of a Spill:

- Evacuate the area and remove all ignition sources.
- Ventilate the area of the spill.
- Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect the absorbed material into a suitable, closed container for disposal.

4. First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[1]
- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice or attention. Take off contaminated clothing and wash it before reuse.[1]
- If inhaled: Move the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
- If swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.

Disposal Plan

All waste containing **3-(N-Acetyl-N-ethylamino)pyrrolidine** must be treated as hazardous waste.

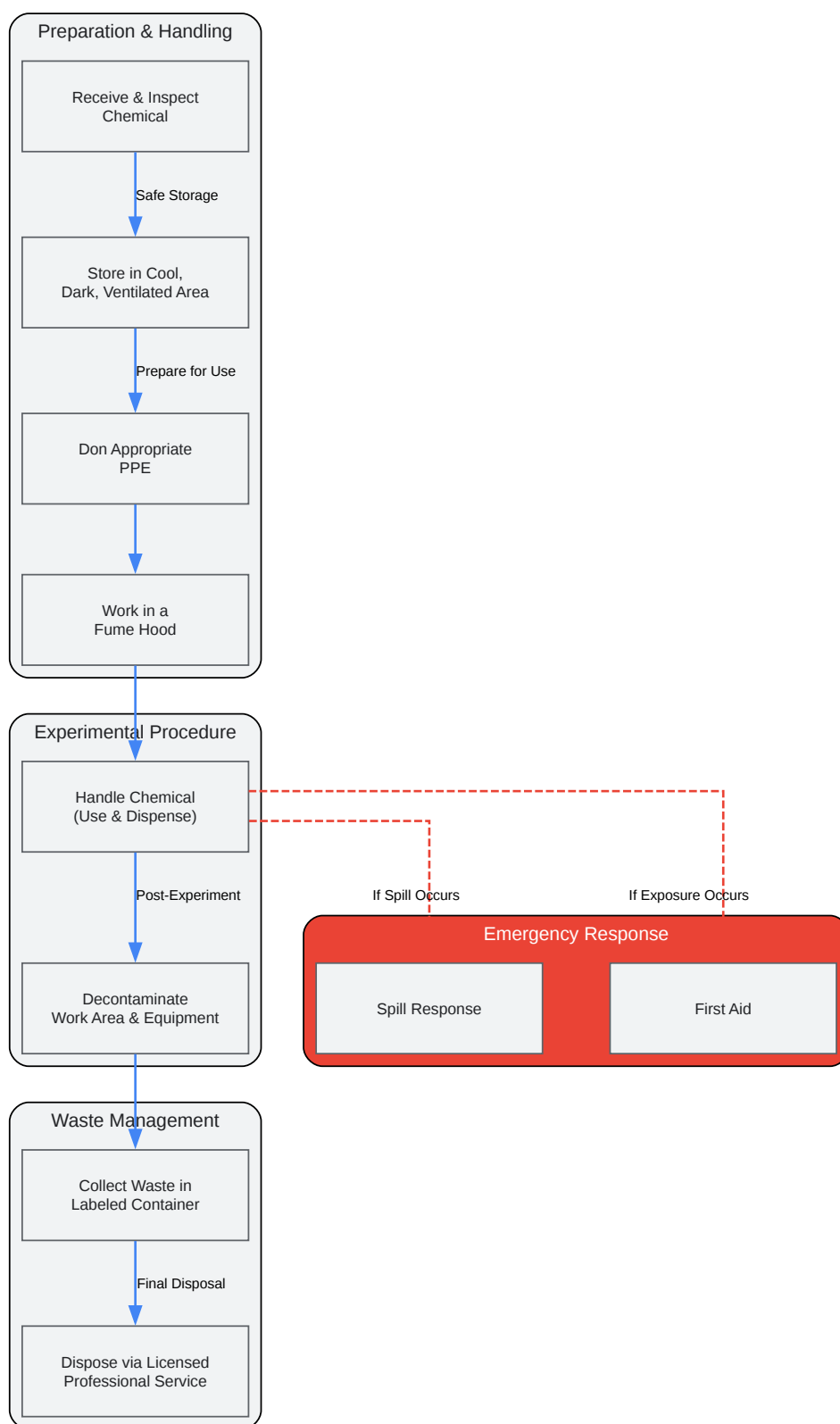
1. Waste Collection:

- Collect all waste, including unused chemical and contaminated materials (e.g., gloves, absorbent paper, containers), in a dedicated, clearly labeled, and sealed hazardous waste container.
- Do not mix amine waste with other chemical waste streams to prevent hazardous reactions.

2. Disposal Procedure:

- Dispose of the hazardous waste through a licensed professional waste disposal service.
- Follow all federal, state, and local environmental regulations for the disposal of hazardous chemical waste.[\[5\]](#)[\[6\]](#)
- Contaminated packaging should be disposed of in the same manner as the unused product.

Safe Handling Workflow Diagram



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Address: 3281 E Guasti Rd

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Email: info@benchchem.com